

In-Depth Technical Guide to Direct Blue 15: Properties, Applications, and Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct blue 15

Cat. No.: B1206938

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Direct Blue 15** (C.I. 24400), a versatile azo dye with applications ranging from traditional dyeing to advanced biological research. This document details its chemical and physical properties, provides an extensive list of synonyms for accurate identification, and outlines experimental methodologies for its use as a biological stain.

Core Properties and Identifiers

Direct Blue 15 is a water-soluble, dark blue powder widely recognized for its utility in dyeing cellulose-rich materials such as cotton, paper, and leather.^{[1][2][3]} Its chemical structure, characterized by the presence of azo bonds (-N=N-), is fundamental to its coloring properties.^[4]

Physicochemical Data

A summary of the key quantitative data for **Direct Blue 15** is presented in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	tetrasodium 3,3'-[[3,3'-dimethoxy[1,1'-biphenyl]-4,4'-diyl]bis(azo)]bis[5-amino-4-hydroxynaphthalene-2,7-disulphonate]	
Synonyms	Direct Sky Blue 5B, C.I. 24400, Chicago Blue 6B	See Table 2
CAS Number	2429-74-5	[1]
Colour Index	C.I. 24400	[4]
Molecular Formula	C ₃₄ H ₂₄ N ₆ Na ₄ O ₁₆ S ₄	[3][5][6]
Molecular Weight	992.8 g/mol	[5]
Appearance	Dark blue to black powder	[5]
Solubility	Soluble in water	[4][6]
λ _{max} (Water)	~573-602 nm	

Synonyms and Alternative Identifiers

Accurate identification of chemical compounds is critical in research and development. **Direct Blue 15** is known by a multitude of names across different industries and suppliers. The following table provides a comprehensive list of its synonyms.

Synonym

Airedale Blue D

Aizen Direct Sky Blue 5B

Amanil Sky Blue

Atlantic Sky Blue A

Azine Sky Blue 5B

Benzanil Sky Blue

C.I. 24400

C.I. Direct Blue 15

Cartasol Blue 2GF

Chloramine Sky Blue A

Chicago Blue 6B

Diamine Sky Blue

Diazol Pure Blue 4B

Diphenyl Sky Blue 6B

Direct Pure Blue

Direct Sky Blue 5B

Kayaku Direct Sky Blue 5B

Niagara Blue 4B

Pontamine Sky Blue 5BX

Applications in Research and Drug Development

Beyond its industrial applications in dyeing, **Direct Blue 15** has found a niche in biological research, primarily as a stain and a neuronal tracer.

Biological Staining

Direct Blue 15 is utilized as a biological stain for visualizing various tissues and cellular components.[1][3] Its ability to bind to cellulose makes it suitable for staining plant cells and other cellulose-containing structures. While specific protocols are often tissue-dependent, a general methodology can be adapted.

Neuroanatomical Tracing

A significant application of **Direct Blue 15** in neuroscience is its use as a retrograde tracer to map neural pathways. When injected into a specific brain region or peripheral tissue, the dye is taken up by axon terminals and transported back to the neuronal cell body, allowing for the identification of connected neuronal populations.

Experimental Protocols

The following sections provide detailed methodologies for the preparation of **Direct Blue 15** solutions and a general protocol for its use in retrograde neuroanatomical tracing.

Preparation of Staining and Tracing Solutions

Materials:

- **Direct Blue 15** (C.I. 24400) powder
- Distilled or deionized water
- Phosphate-buffered saline (PBS), pH 7.4
- 0.22 μm syringe filter

Procedure:

- **Stock Solution (1-2% w/v):** Weigh the desired amount of **Direct Blue 15** powder. For a 1% solution, dissolve 10 mg of the dye in 1 mL of distilled water.
- **Solubilization:** Vortex the solution thoroughly to ensure the dye is completely dissolved. Gentle heating may be applied if necessary, but avoid boiling.

- **Sterilization:** For in vivo applications such as neuronal tracing, sterilize the solution by passing it through a 0.22 μm syringe filter.
- **Working Solution:** Dilute the stock solution in PBS to the desired final concentration for your specific application. Concentrations for retrograde tracing typically range from 2% to 5%.

Retrograde Neuroanatomical Tracing Protocol

This protocol provides a general workflow for using **Direct Blue 15** as a retrograde tracer in animal models. All procedures should be performed in accordance with institutional animal care and use guidelines.

Materials:

- Anesthetized animal
- Stereotaxic apparatus
- Microsyringe (e.g., Hamilton syringe) or micropipette
- 2-5% **Direct Blue 15** solution in sterile PBS
- Surgical tools

Workflow:

Fig. 1: General workflow for retrograde tracing with **Direct Blue 15**.

Signaling Pathways and Mechanism of Action

Currently, there is a lack of direct evidence in the scientific literature implicating **Direct Blue 15** in the modulation of specific intracellular signaling pathways. Its primary mechanism of action in a biological context is understood to be its function as a physical marker. When used as a retrograde tracer, its transport is dependent on the endogenous axonal transport machinery of the neuron, rather than an interaction with a specific signaling cascade. The dye is internalized at the axon terminal, likely through endocytosis, and then transported towards the cell body within vesicles.

It is important to note that while **Direct Blue 15** itself does not appear to directly engage signaling pathways, its metabolites may have biological effects. For instance, under anaerobic conditions, azo dyes can be cleaved to produce aromatic amines, which may have distinct toxicological profiles.

Conclusion

Direct Blue 15 is a valuable tool for researchers, offering a reliable method for dyeing and neuronal tracing. Its extensive list of synonyms highlights the importance of precise chemical identification. While detailed protocols for its use as a biological stain are often application-specific, the provided methodology for retrograde tracing offers a solid foundation for neuroanatomical studies. Further research is needed to explore any potential interactions of **Direct Blue 15** or its metabolites with cellular signaling pathways. Researchers should always consult the relevant Safety Data Sheets (SDS) before handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CI DIRECT BLUE 15 - Occupational Exposures of Hairdressers and Barbers and Personal Use of Hair Colourants; Some Hair Dyes, Cosmetic Colourants, Industrial Dyestuffs and Aromatic Amines - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Direct Blue 15 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cic.ini.usc.edu [cic.ini.usc.edu]
- 4. Direct Blue 15 - Wikipedia [en.wikipedia.org]
- 5. ON THE USE OF RETROGRADE TRACERS FOR IDENTIFICATION OF AXON COLLATERALS WITH MULTIPLE FLUORESCENT RETROGRADE TRACERS - PMC [pmc.ncbi.nlm.nih.gov]
- 6. lumafluor.com [lumafluor.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Direct Blue 15: Properties, Applications, and Methodologies]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1206938#synonyms-for-direct-blue-15-e-g-direct-sky-blue-5b-c-i-24400>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com